An In-depth Technical Guide to Dimethyl Trimethylsilyl Phosphite: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Dimethyl trimethylsilyl phosphite*
CAS No.:	*36198-87-5*
Cat. No.:	*B1347009*

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This guide provides a comprehensive technical overview of **Dimethyl trimethylsilyl phosphite** (DMTMSP), a versatile organophosphorus reagent. Designed for researchers, scientists, and professionals in drug development and materials science, this document delves into the core physicochemical properties, synthesis protocols, spectroscopic characterization, reactivity, and critical applications of DMTMSP, grounded in established scientific principles and experimental insights.

Introduction: The Versatility of a Silyl Phosphite Ester

Dimethyl trimethylsilyl phosphite, with the chemical formula $(CH_3)_3SiOP(OCH_3)_2$, is a colorless liquid noteworthy for its unique combination of a reactive phosphorus(III) center and a labile trimethylsilyl group. This structure imparts a distinct reactivity profile, making it a valuable intermediate and reagent in a variety of chemical transformations. Its significance spans from the synthesis of complex phosphorylated biomolecules, crucial in drug discovery, to its emerging role as a high-performance electrolyte additive in advanced lithium-ion batteries.[1]

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This guide aims to provide an in-depth understanding of its properties and handling, enabling researchers to leverage its full potential in their work.

Physicochemical Properties of **Dimethyl Trimethylsilyl Phosphite**

A thorough understanding of a reagent's physical properties is fundamental to its effective use in experimental design, from reaction setup to purification and storage. The key physicochemical data for DMTMSP are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_5H_{15}O_3PSi$	[2][3]
Molecular Weight	182.23 g/mol	[2]
CAS Number	36198-87-5	[2]
Appearance	Colorless liquid	
Density	0.954 g/mL at 25 °C	
Boiling Point	36-37 °C at 11 mmHg	
Refractive Index (n20/D)	1.410	
Flash Point	32 °C (89.6 °F) - closed cup	

Synthesis and Purification: An Experimental Protocol

The synthesis of **Dimethyl trimethylsilyl phosphite** is most commonly achieved through the silylation of dimethyl phosphite. This reaction leverages the nucleophilic character of the phosphite tautomer to displace a leaving group from a silicon source.

Causality in Experimental Design:

The choice of reagents and conditions is critical for achieving a high yield and purity. The reaction is performed under an inert atmosphere (e.g., nitrogen or argon) because the trivalent

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phosphorus center in the product is susceptible to oxidation.[4] Furthermore, DMTMSP and its precursors are sensitive to moisture, which can lead to hydrolysis back to dimethyl phosphite and the formation of siloxanes.[5][6] Purification via vacuum distillation is necessary to separate the product from non-volatile impurities and any unreacted starting materials.

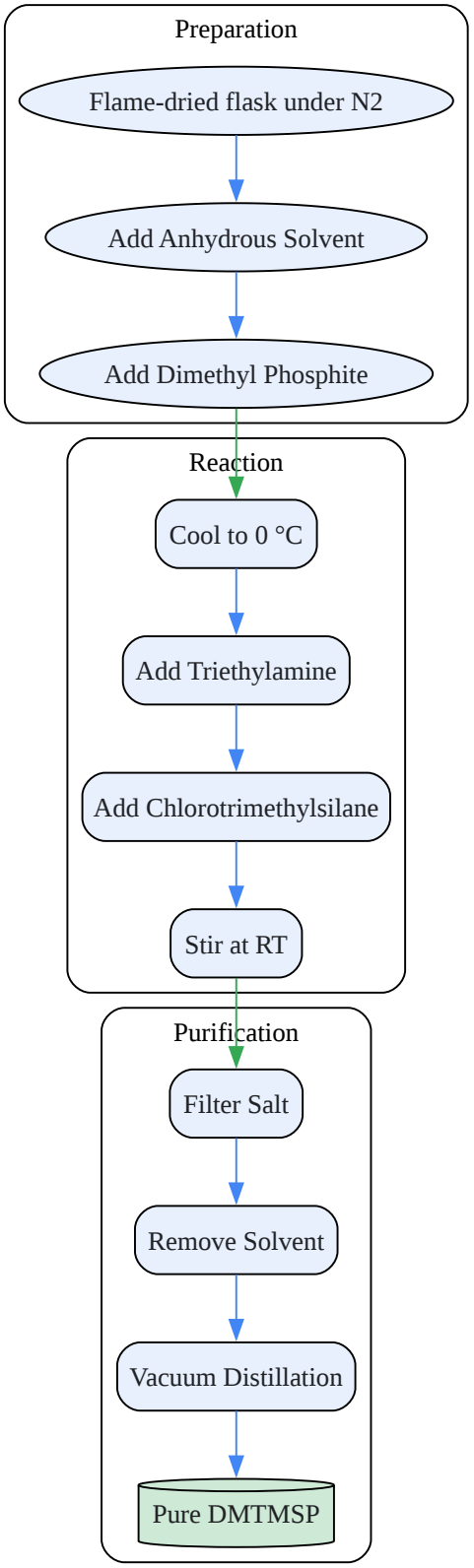
Detailed Step-by-Step Methodology:

Reaction: $(CH_3O)_2P(O)H$ + Base → $[(CH_3O)_2PO]^-$ $[(CH_3O)_2PO]^-$ + $(CH_3)_3SiCl$ → $(CH_3)_3SiOP(OCH_3)_2$ + Cl^-

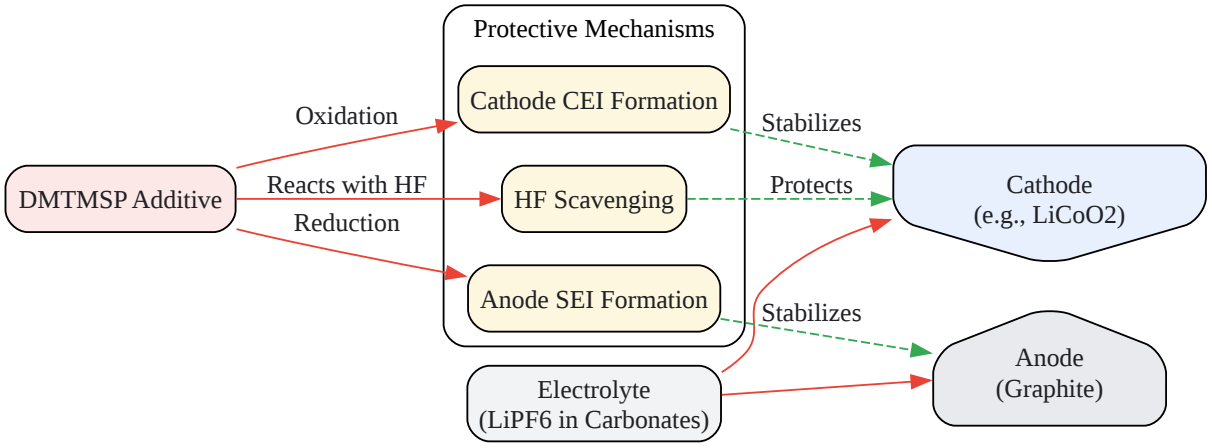
- Preparation: A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous solvent (e.g., diethyl ether or THF) and dimethyl phosphite.[7]
- Deprotonation: The flask is cooled in an ice bath (0 °C). A suitable base (e.g., triethylamine) is added dropwise via the dropping funnel with vigorous stirring. The base serves to deprotonate the dimethyl phosphite, forming the more nucleophilic phosphite anion.
- Silylation: After the addition of the base is complete, a solution of chlorotrimethylsilane in the anhydrous solvent is added dropwise at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- Workup: The resulting suspension, containing the precipitated triethylammonium chloride salt, is filtered under an inert atmosphere.
- Purification: The solvent is removed from the filtrate under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Dimethyl trimethylsilyl phosphite**.[8] The boiling point is approximately 36-37 °C at 11 mmHg.

Synthesis Workflow Diagram:

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Caption: Role of DMTMSP as a multifunctional electrolyte additive.

Safety, Handling, and Storage

As a reactive chemical, proper handling of **Dimethyl trimethylsilyl phosphite** is paramount for laboratory safety.

- Hazards: DMTMSP is a flammable liquid and vapor. It causes severe skin burns and eye damage. [5]It is also moisture-sensitive. [5]* Handling Precautions:
    - Work in a well-ventilated area, preferably in a chemical fume hood. [9][10] * Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. [5] * Keep away from heat, sparks, open flames, and other ignition sources. [5] * Handle under an inert atmosphere (nitrogen or argon) to prevent degradation from air and moisture. [5]* Storage:
    - Store in a tightly closed container in a cool, dry, and well-ventilated place. [5] * Recommended storage temperature is 2-8°C. * Store under an inert gas to maintain purity and prevent decomposition. [5]

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Conclusion

Dimethyl trimethylsilyl phosphite is a reagent of considerable value in both synthetic chemistry and materials science. Its well-defined physical properties, coupled with its versatile reactivity, make it an indispensable tool for constructing complex phosphorylated molecules and for enhancing the performance of next-generation energy storage devices. A comprehensive understanding of its synthesis, handling, and reactivity, as detailed in this guide, is essential for its safe and effective application in research and development.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 118926, **Dimethyl trimethylsilyl phosphite**. Retrieved from [Link].
- Sekine, M., Futatsugi, T., Yamada, K., & Hata, T. (1982). Silyl phosphites. Part 20. A facile synthesis of phosphoenolpyruvate and its analogue utilizing in situ generated trimethylsilyl bromide. Journal of the Chemical Society, Perkin Transactions 1, 2509-2513.
- Qi, X., et al. (2020). Elucidating the Reactivity of Tris(trimethylsilyl)phosphite and Tris(trimethylsilyl)phosphate Additives in Carbonate Electrolytes—A Comparative Online Electrochemical Mass Spectrometry Study.
- Autech Industry Co.,Limited. (n.d.). The Role of Dimethyl Phosphite in Pharmaceutical Synthesis and Drug Development. Retrieved from [Link].
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 137213, Tris(trimethylsilyl) phosphite. Retrieved from [Link].
- Liu, Y., et al. (2021). **Dimethyl trimethylsilyl phosphite** as a novel electrolyte additive for high voltage layered lithium cobaltate-based lithium ion batteries. New Journal of Chemistry, 45(1), 133-141.
- Park, S., et al. (2015). Why is tris(trimethylsilyl) phosphite effective as an additive for high-voltage lithium-ion batteries?. Journal of Materials Chemistry A, 3(38), 19437-19444.
- SIELC Technologies. (2018). **Dimethyl trimethylsilyl phosphite**. Retrieved from [Link].
- Wikipedia. (n.d.). Trimethyl phosphite. Retrieved from [Link].
- Google Patents. (2016). CN106046046A - Preparation method of tris(trimethylsilyl)phosphite.

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- Li, P., et al. (2017). Water Determines the Products: an Unexpected Brønsted Acid-Catalyzed P–O–R Cleavage of P(III) Esters Selectively Producing P(O)–H/P(O)–R Compounds. Organic Chemistry Frontiers, 4(1), 57-61.
- Biological Magnetic Resonance Bank. (n.d.). BMRB entry bmse000774. Retrieved from [Link].
- NIST. (n.d.). Dimethyl phosphite. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69. Retrieved from [Link].
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 8472, Trimethyl phosphite. Retrieved from [Link].
- International Agency for Research on Cancer. (1990). Dimethyl Hydrogen Phosphite. In Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry. IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 48. Lyon: IARC.
- NIST. (n.d.). Dimethyl phosphite. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69. Retrieved from [Link].
- Wikipedia. (n.d.). Dimethylphosphite. Retrieved from [Link].
- ResearchGate. (n.d.). 1 H NMR spectra (500.13 MHz) of solutions containing 0.02 M dimethyl.... Retrieved from [Link].
- ResearchGate. (n.d.). Tris(trimethylsilyl) Phosphite as an Efficient Electrolyte Additive To Improve the Surface Stability of Graphite Anodes. Retrieved from [Link].
- NIST. (n.d.). Dimethyl phosphite. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69. Retrieved from [Link].

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Sources

- 1. Dimethyl trimethylsilyl phosphite as a novel electrolyte additive for high voltage layered lithium cobaltate-based lithium ion batteries - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Dimethyl trimethylsilyl phosphite | C5H15O3PSi | CID 118926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dimethyl trimethylsilyl phosphite | SIELC Technologies [sielc.com]
- 4. Trimethyl phosphite - Wikipedia [en.wikipedia.org]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Trimethyl phosphite | (CH3O)3P | CID 8472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dimethylphosphite - Wikipedia [en.wikipedia.org]
- 8. DIMETHYL TRIMETHYLSILYL PHOSPHITE synthesis - chemicalbook [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. prochemonline.com [prochemonline.com]

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